

Personal protective equipment for handling (S)-3-(Methylsulfonyl)pyrrolidine

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Compound of Interest

Compound Name: (S)-3-(Methylsulfonyl)pyrrolidine

Cat. No.: B1328561

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Essential Safety and Handling Guide for (S)-3-(Methylsulfonyl)pyrrolidine

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical reagents. This document provides crucial safety and logistical information for the handling and disposal of **(S)-3-(Methylsulfonyl)pyrrolidine**, fostering a secure and efficient research environment.

Hazard Identification and Personal Protective Equipment

(S)-3-(Methylsulfonyl)pyrrolidine is a compound that requires careful handling due to its potential health hazards. While a specific Safety Data Sheet (SDS) for the (S)-enantiomer is not readily available, data for 3-(Methylsulfonyl)pyrrolidine indicates the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Based on these hazards, the following personal protective equipment (PPE) is essential to minimize exposure and ensure personal safety.

| Protective Equipment | Specifications |
|------------------------|---|
| Eye Protection | Wear tightly fitting safety goggles with side-shields. |
| Hand Protection | Handle with chemical-impermeable gloves (e.g., nitrile, neoprene). |
| Body Protection | Wear a lab coat or chemical-resistant apron. |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a respirator may be necessary. |

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage. The following data is predicted for 3-(Methylsulfonyl)pyrrolidine and its enantiomers.

| Property | Value |
|-------------------|--|
| Molecular Formula | C5H11NO2S |
| Molecular Weight | 149.21 g/mol |
| Boiling Point | 326.9 ± 31.0 °C (Predicted) [1] |
| Density | 1.23 ± 0.1 g/cm³ (Predicted) [1] [2] |
| pKa | 8.51 ± 0.10 (Predicted) [3] |
| Appearance | Colorless to yellow liquid [3] |

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

- Handling:
 - Avoid contact with skin and eyes.[4][5]
 - Do not breathe vapors or mist.[6][7]
 - Handle in a well-ventilated area or under a chemical fume hood.[6]
 - Keep away from heat, sparks, and open flames.[6][8]
- Storage:
 - Keep container tightly closed in a dry and well-ventilated place.[4][6]
 - Store in a cool place.[9]
 - Recommended storage temperature is 2-8°C, protected from light.[1][3]
 - Handle and store under an inert gas.[6]

First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is crucial.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[7] |
| Skin Contact | Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. If irritation persists, seek medical attention.[6][7] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[6][7] |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[6][7] |

Disposal Plan

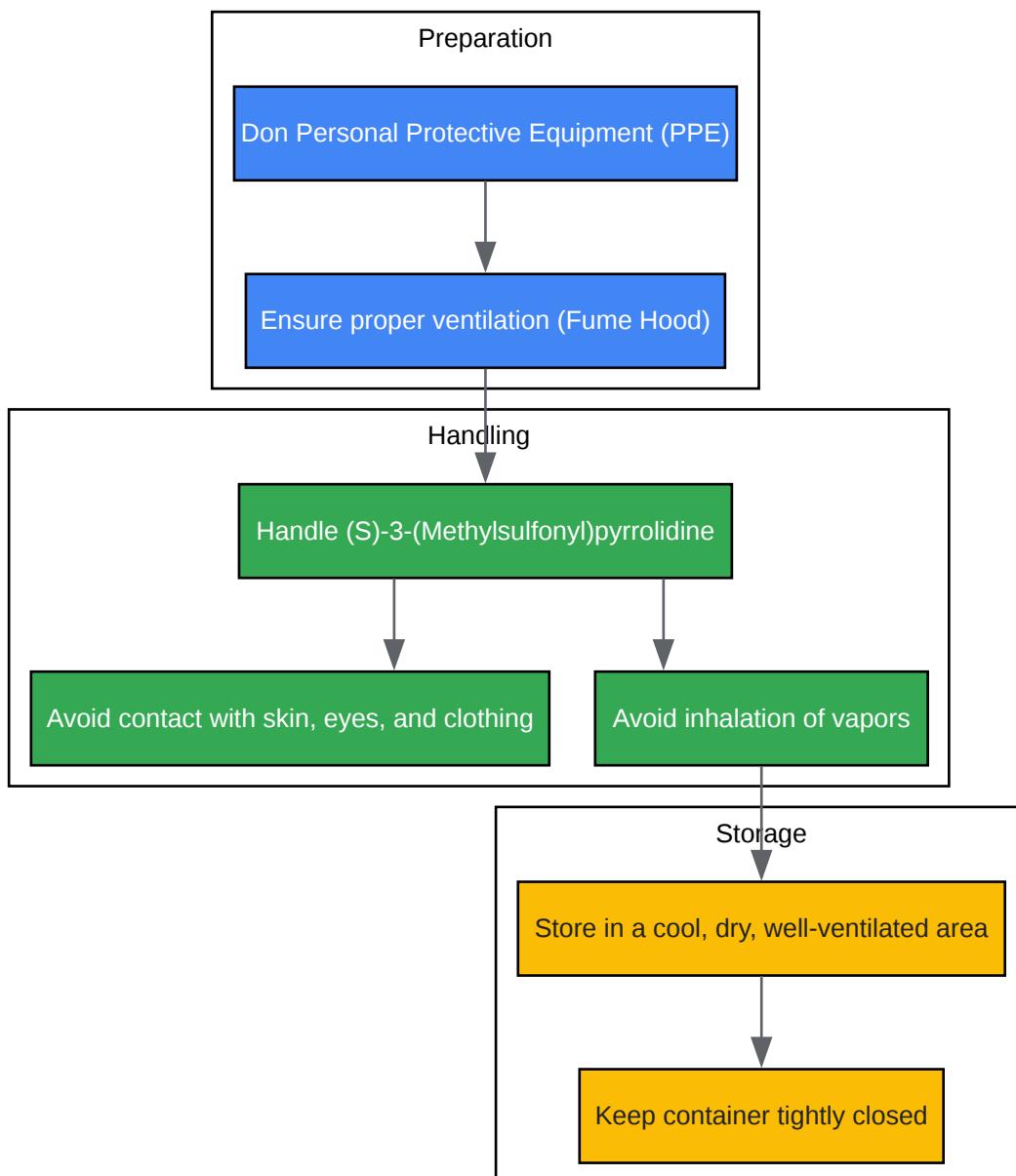
Proper disposal of **(S)-3-(Methylsulfonyl)pyrrolidine** and its containers is essential to prevent environmental contamination and ensure compliance with regulations.

- Chemical Disposal:
 - Dispose of contents/container to an approved waste disposal plant.[6][7]
 - Do not mix with other waste.[6]
 - For sulfonyl compounds, neutralization of small residual quantities can be achieved by slow, careful addition to a cold, stirred basic solution (e.g., sodium bicarbonate).[10]
 - Bulk quantities should be treated as hazardous waste and disposed of through a licensed professional waste disposal service.[11]
- Container Disposal:
 - Handle uncleaned containers like the product itself.[6]

- Containers should be triple-rinsed and offered for recycling or reconditioning, or punctured and disposed of in a sanitary landfill, if permitted by local authorities.

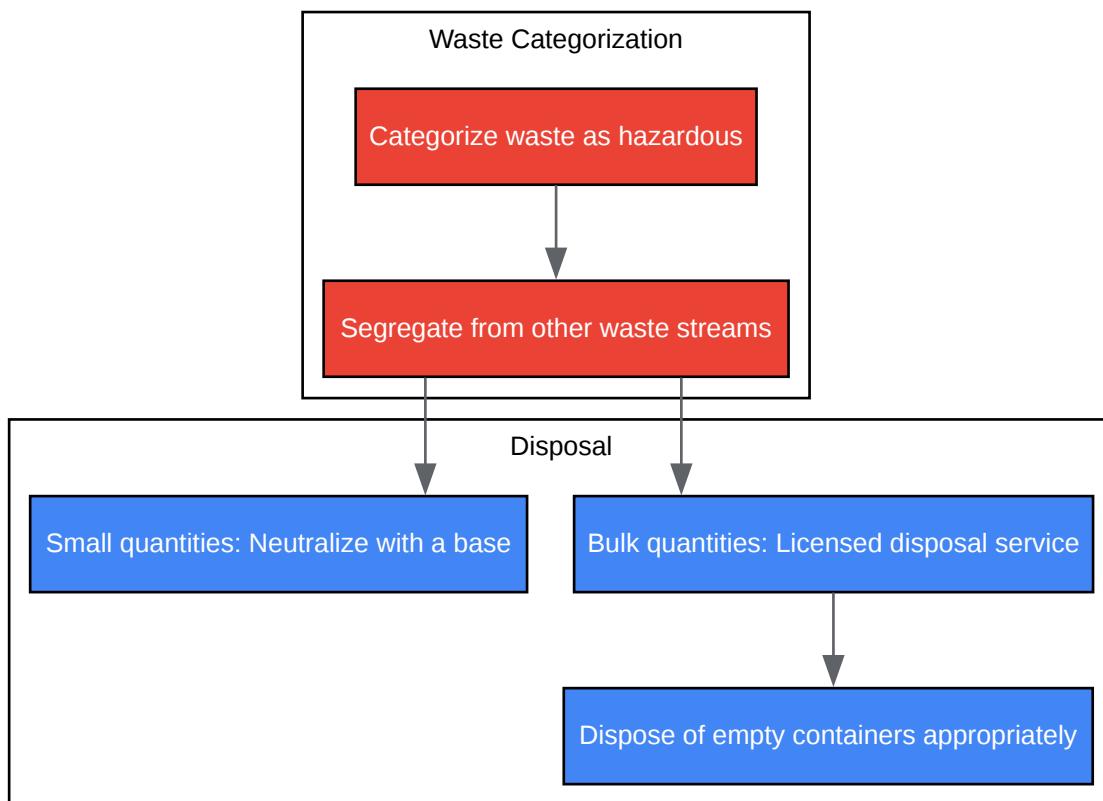
Visual Guides

To further aid in understanding the necessary safety and handling procedures, the following diagrams illustrate key workflows.



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Caption: Workflow for the safe handling of **(S)-3-(Methylsulfonyl)pyrrolidine**.



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Caption: Step-by-step process for the proper disposal of **(S)-3-(Methylsulfonyl)pyrrolidine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling (S)-3-(Methylsulfonyl)pyrrolidine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1328561#personal-protective-equipment-for-handling-s-3-methylsulfonyl-pyrrolidine>]

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